

An In-depth Technical Guide to N-Propylphthalimide

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Compound of Interest

Compound Name: *N-Propylphthalimide*

Cat. No.: *B1294304*

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This guide provides a comprehensive overview of **N-Propylphthalimide**, a chemical compound of interest to researchers, scientists, and professionals in drug development. It details its chemical identity, properties, and relevant experimental procedures.

Chemical Identity and Nomenclature

The compound commonly known as **N-Propylphthalimide** is systematically named under the International Union of Pure and Applied Chemistry (IUPAC) nomenclature.

IUPAC Name: 2-propylisoindole-1,3-dione[1]

Synonyms:

- **N-Propylphthalimide**[1][2]
- 2-Propylisoindoline-1,3-dione[2][3]
- 1H-Isoindole-1,3(2H)-dione, 2-propyl-[1][4][5]
- N-Propyl-1,3-dihydro-1,3-dioxoisindole[2]

CAS Registry Number: 5323-50-2[1][2][3][4][5]

Physicochemical Properties

A summary of the key quantitative data for **N-Propylphthalimide** is presented in the table below, facilitating easy comparison of its physical and chemical properties.

Property	Value	Source
Molecular Formula	C ₁₁ H ₁₁ NO ₂	[1][2][4]
Molecular Weight	189.21 g/mol	[1][2]
Appearance	White to off-white powder	[2]
Purity	≥ 98% (By HPLC)	[2]

Experimental Protocols

The synthesis of phthalimide derivatives, such as **N-Propylphthalimide**, is a fundamental process in organic chemistry, often serving as a key step in the preparation of more complex molecules. A general and widely utilized method for the synthesis of N-substituted phthalimides is the reaction of phthalic anhydride with a primary amine.

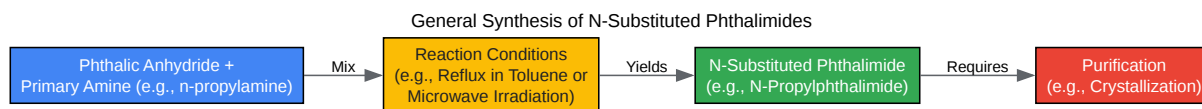
Synthesis of 2-(3-(dimethylamino)propyl)isoindoline-1,3-dione:

A relevant synthetic procedure is described for a similar compound, 2-(3-(dimethylamino)propyl)isoindoline-1,3-dione, which can be adapted for **N-Propylphthalimide**. This involves the reaction of phthalic acid anhydride with N,N-dimethylpropan-1-amine. The reactants are typically refluxed in a suitable solvent, such as toluene, with the use of a water separator to remove the water formed during the reaction, driving the equilibrium towards the product.[6] An alternative, modern approach utilizes microwave enhancement, which has been shown to increase the reaction yield from 60% to 85-91% and significantly reduce the reaction time.[6]

To synthesize **N-Propylphthalimide**, one would react phthalic anhydride with n-propylamine.

Logical Relationship of Synthesis

The following diagram illustrates the logical workflow for the synthesis of an N-substituted phthalimide, a class of compounds to which **N-Propylphthalimide** belongs.



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Caption: General workflow for the synthesis of N-substituted phthalimides.

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References

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